

2-Chloro-5-cyclopropylpyrimidine safety data sheet (SDS) information

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Compound of Interest

Compound Name: 2-Chloro-5-cyclopropylpyrimidine

Cat. No.: B1422297

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An In-depth Technical Guide to the Safe Handling of **2-Chloro-5-cyclopropylpyrimidine**

Authored by a Senior Application Scientist

This guide provides drug development professionals, researchers, and scientists with a comprehensive understanding of the safety profile and handling requirements for **2-Chloro-5-cyclopropylpyrimidine** (CAS No. 166740-44-9). Moving beyond a standard Safety Data Sheet (SDS), this document synthesizes available data into a practical framework, emphasizing the causality behind safety protocols to ensure a self-validating system of laboratory safety.

Compound Identification and Physicochemical Profile

2-Chloro-5-cyclopropylpyrimidine is a solid organic compound utilized in synthetic chemistry. A clear understanding of its fundamental properties is the first step in a robust safety assessment.

Property	Data	Source
IUPAC Name	2-chloro-5-cyclopropylpyrimidine	Sigma-Aldrich
CAS Number	166740-44-9	Sigma-Aldrich
Molecular Formula	C ₇ H ₇ ClN ₂	Sigma-Aldrich
Molecular Weight	154.60 g/mol	PubChem
Physical Form	Solid	Sigma-Aldrich
Storage Temp.	Inert atmosphere, 2-8°C	Sigma-Aldrich

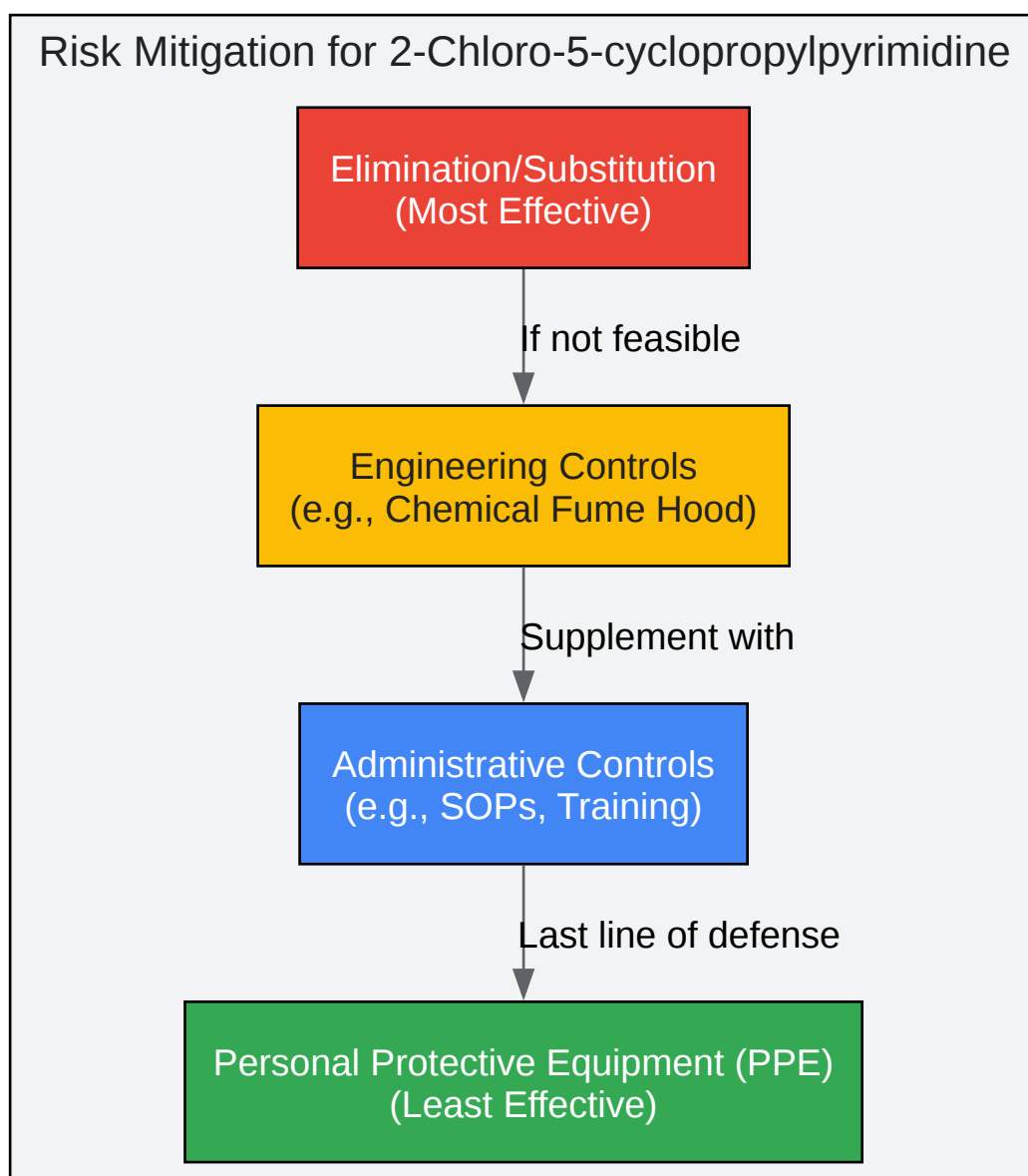
Hazard Identification and GHS Classification: A Researcher's Perspective

The Globally Harmonized System (GHS) provides a universal language for chemical hazard communication. For **2-Chloro-5-cyclopropylpyrimidine**, the classifications point to specific risks during routine laboratory handling.

GHS Classification	Hazard Statement	Implication in the Laboratory Setting
Acute Toxicity, Oral	H302: Harmful if swallowed	Ingestion of even small quantities can cause adverse health effects. This underscores the critical importance of prohibiting eating, drinking, or smoking in lab areas and avoiding hand-to-mouth contact.
Skin Irritation	H315: Causes skin irritation	Direct contact with the solid or its dust can lead to inflammation, redness, or discomfort. This necessitates the use of appropriate gloves and protective clothing to prevent dermal exposure.
Serious Eye Irritation	H319: Causes serious eye irritation	The compound poses a significant risk to vision upon contact. Airborne dust or accidental splashes can cause pain and potential damage, making sealed eye protection mandatory.
Specific Target Organ Toxicity	H335: May cause respiratory irritation	Inhalation of dust or aerosols can irritate the respiratory tract, leading to coughing and discomfort. All weighing and transfer operations must be conducted within a certified chemical fume hood.

A Risk Mitigation Strategy: The Hierarchy of Controls

Effective laboratory safety is not merely about personal protective equipment (PPE); it is a systematic process of risk reduction. The hierarchy of controls prioritizes strategies from most to least effective. This framework is essential for designing safe experimental workflows involving **2-Chloro-5-cyclopropylpyrimidine**.



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Caption: The Hierarchy of Controls prioritizes safety measures.

- **Engineering Controls:** The primary defense against respiratory irritation (H335) is the mandatory use of a certified chemical fume hood for all manipulations that could generate dust, such as weighing and transferring the solid.
- **Administrative Controls:** Develop and strictly follow Standard Operating Procedures (SOPs) for this compound. Ensure all personnel are trained on its specific hazards and the corresponding emergency procedures.
- **Personal Protective Equipment (PPE):** PPE is the final barrier between the researcher and the chemical. The selection is directly dictated by the hazard profile.

Protection Type	Specification	Rationale
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields or a face shield. [1]	Protects against serious eye irritation (H319) from airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat are required. [1] [2]	Prevents skin irritation (H315) upon contact. [1]
Respiratory Protection	Not required if work is performed within a functional fume hood. If engineering controls fail or for large spills, a full-face respirator with appropriate filters should be used. [1]	Mitigates the risk of respiratory tract irritation (H335). [3]

Protocols for Safe Handling and Storage

Adherence to validated protocols is non-negotiable for ensuring safety and experimental integrity.

Experimental Handling Protocol

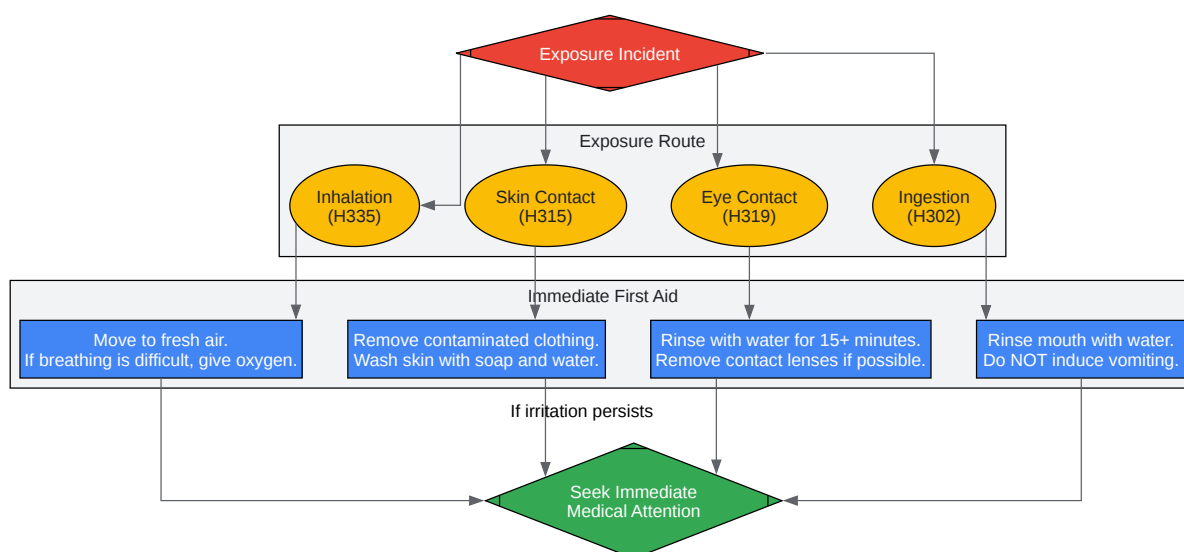
- Preparation: Don all required PPE (lab coat, safety goggles, nitrile gloves) before entering the designated handling area.
- Ventilation: Confirm that the chemical fume hood is operational and has adequate airflow.
- Manipulation: Conduct all weighing, transfers, and solution preparations within the fume hood to contain dust and vapors.[\[1\]](#)[\[3\]](#)
- Contamination Avoidance: Use dedicated spatulas and glassware. Avoid creating dust clouds during transfer.[\[1\]](#)
- Post-Handling: Tightly seal the container immediately after use.
- Decontamination: Wipe down the work surface within the fume hood. Wash hands thoroughly with soap and water after removing gloves.[\[1\]](#)

Storage Protocol

- Atmosphere: Store the compound under an inert atmosphere (e.g., argon or nitrogen) to maintain chemical stability.
- Temperature: Keep in a cool, designated location at 2-8°C.
- Container: Ensure the container is tightly closed to prevent moisture ingress and contamination.[\[3\]](#)
- Segregation: Store away from incompatible materials such as strong oxidizing agents.[\[4\]](#)

Emergency Response Protocols

Preparedness is key to mitigating the impact of an accidental exposure or spill. All personnel must be familiar with these procedures.



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Caption: Workflow for first aid response to exposure.

First-Aid Measures

- Inhalation: Move the exposed person to fresh air at once. If breathing is difficult, administer oxygen. Seek immediate medical attention.[3][5]
- Skin Contact: Promptly remove contaminated clothing. Wash the affected skin area thoroughly with soap and water.[3][5] If irritation develops or persists, get medical attention.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.[3][6] Remove contact lenses if it is safe to do so. Seek immediate medical attention from an ophthalmologist.
- Ingestion: Rinse the mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[1][6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, or alcohol-resistant foam.[1]
- Specific Hazards: Hazardous combustion products may include nitrogen oxides, carbon monoxide, and hydrogen chloride gas.[4]
- Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with skin and eyes.[1][7]

Accidental Release Measures

- Evacuate: Evacuate non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, but perform cleanup from an upwind position.
- Contain: Prevent further spread of the solid. Avoid generating dust.[1]
- Collect: Carefully sweep or scoop the material into a suitable, labeled container for disposal. [4] Do not dry sweep in a way that creates airborne dust.
- Disposal: Dispose of the waste in accordance with all local, state, and federal regulations.

Toxicological and Ecological Profile

While comprehensive toxicological and ecological data for **2-Chloro-5-cyclopropylpyrimidine** is not readily available in public databases, the GHS classifications provide a clear indication of its acute effects on human health. No data is available to suggest the compound is a carcinogen or mutagen.

For structurally related compounds like aminocyclopyrachlor, a known herbicide, there are documented hazards to aquatic life.[8] Although this data cannot be directly extrapolated, it suggests that pyrimidine-based compounds can pose environmental risks. Therefore, it is imperative to prevent the release of **2-Chloro-5-cyclopropylpyrimidine** into drains or the environment.[1]

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